

Comprehensive Safety and Handling Guide for Cdk7-IN-10

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Compound of Interest

Compound Name: Cdk7-IN-10

Cat. No.: B12415102

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Cdk7-IN-10**, a potent Cyclin-Dependent Kinase 7 (CDK7) inhibitor. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Cdk7-IN-10 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[\[1\]](#)
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Cdk7-IN-10** to minimize exposure risk. The required PPE includes:

PPE Category	Item	Specifications and Remarks
Eye Protection	Safety Goggles with Side-Shields	Must be worn to protect against splashes.
Hand Protection	Protective Gloves	Chemical-resistant gloves are mandatory. Given the nature of the compound, it is advisable to use two pairs of chemotherapy-grade gloves. ^[2]
Body Protection	Impervious Clothing / Laboratory Coat	A lab coat should be worn to protect the skin. For procedures with a higher risk of splashing, an impervious gown is recommended.
Respiratory Protection	Suitable Respirator	To be used when handling the powder form to avoid dust and aerosol formation, or when adequate ventilation is not available. ^[1] An N95 respirator can provide protection against airborne particulates. ^[3]

Operational Plan: Handling and Storage

3.1. Safe Handling Procedures

- Work in a designated area, preferably within a chemical fume hood or a Class II Biosafety Cabinet, to avoid inhalation of dust or aerosols.^{[1][3]}
- Avoid direct contact with the skin, eyes, and clothing.^[1]
- Do not eat, drink, or smoke in the area where **Cdk7-IN-10** is being handled.^[1]
- Wash hands thoroughly after handling the compound.^[1]

3.2. Storage Conditions

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[1\]](#)
- For long-term storage, it is recommended to store the powder at -20°C and solutions at -80°C.[\[1\]](#)

Emergency Procedures: First Aid Measures

In the event of accidental exposure, follow these first aid measures immediately:

Exposure Route	First Aid Instructions
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth with water. [1]
In Case of Skin Contact	Remove contaminated clothing and shoes. Rinse the affected skin area thoroughly with large amounts of water and seek medical attention. [1]
In Case of Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek prompt medical attention. [1]
If Inhaled	Move the person to a well-ventilated area with fresh air. If breathing is difficult, provide oxygen and seek medical attention. [1]

Disposal Plan

- Dispose of **Cdk7-IN-10** and any contaminated materials (e.g., gloves, vials, pipette tips) in an approved waste disposal plant.[\[1\]](#)
- Do not allow the compound to enter drains, water courses, or the soil to prevent environmental contamination.[\[1\]](#)

- Collect any spillage to prevent its release into the environment.[\[1\]](#)

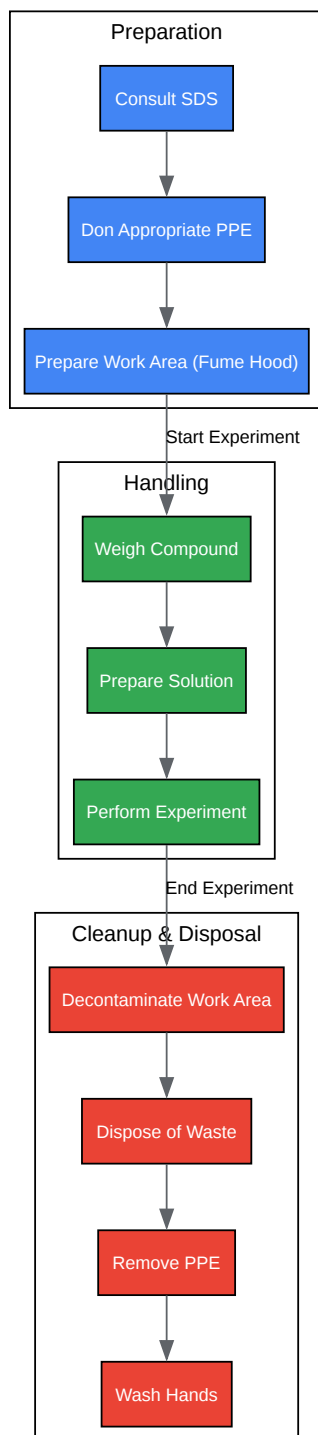
Quantitative Data Summary

The following table summarizes key quantitative data for **Cdk7-IN-10** and a related compound, THZ1.

Compound	Target	IC50	Molecular Weight (g/mol)
Cdk7-IN-10	CDK7	< 100 nM [4] [5]	529.63 [1] [4] [5]
THZ1	CDK7	92.17 nM (RBE cells), 148.8 nM (SSP-25 cells) [6]	Not specified

Experimental Workflow and Signaling Pathway

General Workflow for Handling Potent Compounds

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Caption: A generalized workflow for the safe handling of potent chemical compounds like **Cdk7-IN-10**.



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Caption: The dual role of CDK7 in cell cycle progression and transcription, and the inhibitory action of **Cdk7-IN-10**.^{[6][7][8][9][10]}

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